Application Note: Comprehensive NMR Characterization of 3-(4-Methylphenyl)pyrrolidine

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Compound of Interest

Compound Name:	*3-(4-Methylphenyl)pyrrolidine*
CAS No.:	*899425-95-7*
Cat. No.:	*B1587192*

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Abstract

This application note provides a detailed guide to the structural elucidation of **3-(4-Methylphenyl)pyrrolidine** using a suite of modern Nuclear Magnetic Resonance (NMR) spectroscopy techniques. As a key structural motif in various biologically active compounds, unambiguous characterization of this molecule is paramount. This document outlines systematic protocols for sample preparation and the acquisition of one-dimensional (^{1}H and $^{13}C\{^{1}H\}$) and two-dimensional (COSY, HSQC, HMBC) NMR spectra. We present a complete, predicted assignment of all proton and carbon signals, supported by established chemical shift principles and data from analogous structures. The causality behind experimental choices and the logic of spectral interpretation are explained to provide a robust, self-validating framework for researchers.

Introduction: The Importance of Structural Verification

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The 3-arylpyrrolidine scaffold is a privileged structure in medicinal chemistry, appearing in a wide array of compounds targeting the central nervous system and other biological systems. **3-(4-Methylphenyl)pyrrolidine** serves as a crucial building block for the synthesis of these more complex molecules.[1] Therefore, its definitive structural and stereochemical characterization is a critical first step in any research and development pipeline.

NMR spectroscopy stands as the most powerful and definitive tool for the structural elucidation of organic molecules in solution.[2] It provides precise information about the chemical environment, connectivity, and spatial relationships of atoms within a molecule.[3] This guide will walk through a multi-faceted NMR approach to confirm the identity and purity of **3-(4-Methylphenyl)pyrrolidine**.

Experimental Design and Rationale

A comprehensive NMR characterization relies on a suite of experiments that, together, provide a complete picture of the molecular structure. Our workflow is designed to build from simple, one-dimensional spectra to more complex, two-dimensional correlation experiments.

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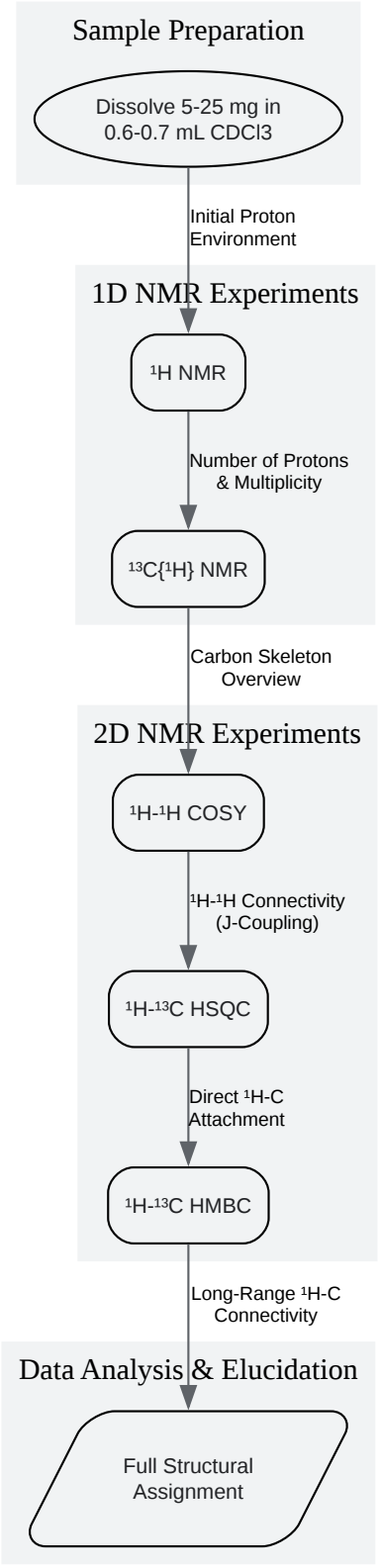

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Figure 1: A logical workflow for the NMR characterization of **3-(4-Methylphenyl)pyrrolidine**.

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Protocols: From Sample Preparation to Spectral Acquisition

Protocol for NMR Sample Preparation

The quality of the NMR spectrum is directly dependent on the quality of the sample. Following a meticulous preparation protocol is essential for obtaining high-resolution data.

Materials:

- **3-(4-Methylphenyl)pyrrolidine** (5-25 mg)
- Deuterated chloroform ($CDCl_3$)
- High-quality 5 mm NMR tube
- Pasteur pipette
- Small vial

Procedure:

- Weighing: Accurately weigh 5-25 mg of **3-(4-Methylphenyl)pyrrolidine** into a small, clean, dry vial. The optimal quantity balances good signal-to-noise with solubility.[4]
- Dissolution: Add approximately 0.6-0.7 mL of $CDCl_3$ to the vial.[4] Chloroform-d is a common choice for small organic molecules due to its good dissolving power and relatively simple solvent signal.[5]
- Homogenization: Gently swirl the vial to ensure the sample is completely dissolved. A clear, homogeneous solution is critical for sharp NMR signals.
- Transfer: Using a clean Pasteur pipette, transfer the solution into the NMR tube. Avoid introducing any particulate matter.
- Capping and Labeling: Securely cap the NMR tube and label it clearly.

NMR Instrument Parameters

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The following are suggested starting parameters for a standard 400 or 500 MHz NMR spectrometer.

Experiment	Key Parameters	Purpose
^{1}H NMR	Spectral Width: -2 to 12 ppm; Number of Scans: 8-16	Provides information on the chemical environment, integration (number of protons), and multiplicity (neighboring protons) of all hydrogen atoms.[2]
^{13}C{^{1}H} NMR	Spectral Width: -10 to 180 ppm; Number of Scans: 1024+	Reveals the number of chemically distinct carbon environments. Proton decoupling simplifies the spectrum to singlets.
^{1}H-^{1}H COSY	2D dataset; Symmetrical spectrum	Identifies protons that are spin-spin coupled, typically through 2-3 bonds, revealing the H-H connectivity within spin systems.[6]
^{1}H-^{13}C HSQC	2D dataset; ^{1}J(C,H) ~145 Hz	Correlates protons directly to the carbons they are attached to (one-bond correlation).[6]
^{1}H-^{13}C HMBC	2D dataset; Long-range J(C,H) optimized for ~8 Hz	Correlates protons to carbons over multiple bonds (typically 2-4 bonds), crucial for connecting different spin systems and identifying quaternary carbons.[6]

Predicted NMR Data and Interpretation

Based on established chemical shift values for pyrrolidine, phenyl, and methyl groups, a predicted NMR spectrum for **3-(4-Methylphenyl)pyrrolidine** is presented below.[7][8]

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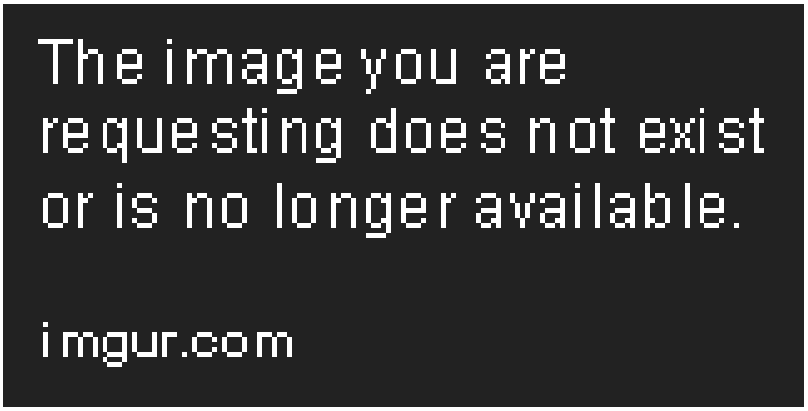

Figure 2: Chemical structure of **3-(4-Methylphenyl)pyrrolidine** with IUPAC numbering for NMR assignment.

Predicted ^{1}H and ^{13}C NMR Data

Position	Atom Type	Predicted ^{1}H Chemical Shift (δ, ppm)	Predicted Multiplicity	Predicted ^{13}C Chemical Shift (δ, ppm)
1	NH	~1.5 - 2.5	br s	-
2	CH_2	~3.0 - 3.4	m	~55.0
3	CH	~3.3 - 3.7	m	~45.0
4	CH_2	~1.8 - 2.2	m	~35.0
5	CH_2	~2.9 - 3.3	m	~47.0
1'	C	-	-	~140.0
2'/6'	CH	~7.1 - 7.3	d, J ≈ 8 Hz	~129.5
3'/5'	CH	~7.0 - 7.2	d, J ≈ 8 Hz	~127.0
4'	C	-	-	~136.0
7'	CH_3	~2.3	s	~21.0

Note: Chemical shifts are highly dependent on the solvent and concentration. The NH proton signal is often broad and its chemical shift can vary significantly due to hydrogen bonding and exchange rates.[9][10]

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Step-by-Step Spectral Assignment

- ^{1}H NMR Analysis:
  - Aromatic Region (δ 7.0-7.3): Two doublets, each integrating to 2H, are expected for the AA'BB' system of the p-substituted phenyl ring.
  - Aliphatic Region (δ 1.8-3.7): A series of complex multiplets will correspond to the five protons on the pyrrolidine ring. The proton at C3 (H3), being a benzylic methine, is expected to be the most downfield of this group.
  - Methyl Group (δ ~2.3): A singlet integrating to 3H corresponds to the methyl group on the phenyl ring (H7').
  - NH Proton (δ ~1.5-2.5): A broad singlet, which may exchange with D_2O, corresponds to the amine proton.[9]
- ^{13}C{^{1}H} NMR Analysis:
  - Aromatic Carbons (δ 127-140): Four signals are expected. Two will be for the protonated carbons (C2'/6' and C3'/5') and two for the quaternary carbons (C1' and C4').
  - Aliphatic Carbons (δ 35-55): Four distinct signals for the four carbons of the pyrrolidine ring are predicted.
  - Methyl Carbon (δ ~21.0): A single upfield signal for the methyl carbon (C7').
- 2D NMR for Connectivity Confirmation:
  - COSY (^{1}H-^{1}H Correlation): This experiment is key to tracing the proton connectivity within the pyrrolidine ring.
    - H3 will show correlations to the protons on C2 and C4.
    - The protons on C2 will correlate with H3 and the NH proton (if not rapidly exchanging).
    - The protons on C4 will correlate with H3 and the protons on C5.

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- The protons on C5 will correlate with C4 and the NH proton.
- In the aromatic region, H2'/6' will show a correlation to H3'/5'.

- HSQC (^{1}H-^{13}C one-bond Correlation): This experiment will definitively link each proton signal to its directly attached carbon. For example, the proton signal at ~3.5 ppm will correlate to the carbon signal at ~45.0 ppm, assigning them to H3 and C3, respectively.

Figure 3: Predicted ^{1}H-^{1}H COSY correlations for **3-(4-Methylphenyl)pyrrolidine**.

- HMBC (^{1}H-^{13}C long-range Correlation): This is the final piece of the puzzle, connecting the fragments and confirming the overall structure.
  - The methyl protons (H7') will show a correlation to C4' and C3'/5', confirming their position.
  - The aromatic protons H2'/6' will show correlations to the quaternary carbons C4' and C1'.
  - Crucially, the benzylic proton H3 will show correlations to the aromatic carbons C1' and C2'/6', definitively linking the pyrrolidine ring to the p-tolyl group.
  - Protons on the pyrrolidine ring will show 2 and 3-bond correlations to other carbons within the ring, confirming its structure.

Conclusion

The combination of 1D and 2D NMR spectroscopy provides an unequivocal method for the structural characterization of **3-(4-Methylphenyl)pyrrolidine**. By following the detailed protocols and interpretation logic presented in this application note, researchers can confidently verify the structure and purity of this important synthetic intermediate. The systematic application of ^{1}H, $^{13}C\{^{1}H\}$, COSY, HSQC, and HMBC experiments creates a self-validating dataset that ensures the scientific integrity of subsequent research and development activities.

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